

1,3-Dibutyl acetylcitrate proper disposal procedures

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Compound of Interest

Compound Name: 1,3-Dibutyl acetylcitrate

Cat. No.: B15292188

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Proper Disposal of Acetyl Tributyl Citrate (ATBC)

Essential Safety and Logistical Information for Laboratory Professionals

This document provides immediate, procedural guidance for the safe disposal of Acetyl Tributyl Citrate (ATBC), a common, biodegradable plasticizer. Adherence to these protocols is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Physicochemical Data for Acetyl Tributyl Citrate

For quick reference, the following table summarizes key quantitative data for Acetyl Tributyl Citrate (CAS No. 77-90-7).^{[1][2][3]} This information is essential for risk assessment during handling and disposal.

Property	Value
Molecular Formula	C ₂₀ H ₃₄ O ₈
Molecular Weight	360.45 g/mol
Appearance	Colorless, odorless liquid
Boiling Point	325 °C (617 °F)
Melting Point	-20 °C (-4 °F)
Flash Point	157 °C (314.6 °F) - 204 °C (399.2 °F)
Specific Gravity	1.042
Autoignition Temperature	368 °C (694.4 °F)

Experimental Protocol for Spill Management and Disposal

This section details the step-by-step methodology for managing spills and preparing ATBC for final disposal.

1. Personal Protective Equipment (PPE)

Before handling any spills or waste ATBC, ensure the following personal protective equipment is worn:[2][3]

- Eye/Face Protection: Chemical safety goggles or eyeglasses compliant with OSHA or European standards.
- Skin Protection: Compatible, chemical-resistant gloves and appropriate protective clothing to prevent skin exposure.
- Respiratory Protection: Generally not required under normal use with adequate ventilation. For large spills in poorly ventilated areas, a NIOSH/MSHA-approved respirator is recommended.

2. Spill Containment and Cleanup

In the event of an accidental release, follow these steps:[2][3]

- Ventilate the Area: Ensure adequate ventilation to minimize inhalation of any vapors.
- Contain the Spill: Stop the leak if it is safe to do so.
- Absorb the Liquid: Use an inert absorbent material such as sand, earth, or vermiculite to absorb the spilled ATBC.[2][3]
- Collect the Waste: Carefully place the absorbed material into a suitable, closed container for disposal.[2]
- Clean the Spill Site: After the material has been collected, wash the spill area thoroughly with soap and water.[4]

3. Disposal Procedure

Waste ATBC and contaminated materials must be disposed of in accordance with all local, state, and federal regulations.[5]

- Containerize Waste: Place all waste ATBC and contaminated absorbent materials in a clearly labeled, sealed container.
- Consult Regulations: Refer to your institution's environmental health and safety (EHS) guidelines and local regulations for chemical waste disposal.
- Licensed Disposal Company: Offer surplus and non-recyclable solutions to a licensed disposal company for proper disposal. Do not dispose of ATBC down the drain.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of Acetyl Tributyl Citrate.



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Caption: Logical workflow for the safe disposal of Acetyl Tributyl Citrate.

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